

Application Note: Preparation of L-Idaric Acid Disodium Salt Aqueous Solutions[1]

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Compound of Interest

Compound Name: *L-Idaric Acid Disodium Salt*

Cat. No.: *B13859367*

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Scientific Background & Rationale

L-Idaric acid (CAS 80876-58-0) is a dicarboxylic sugar acid (aldaric acid) derived from L-idose. [1] In aqueous environments, aldaric acids exhibit a complex equilibrium between the open-chain free acid and its cyclic lactone forms (typically 1,4-lactone or 3,6-lactone).[1] This equilibrium is pH-dependent and critical for reproducibility.[1]

The disodium salt (L-Idarate) is the thermodynamically stable form in alkaline media. Preparation requires precise neutralization to drive the equilibrium entirely from the lactone/acid species to the dicarboxylate anion. Failure to fully hydrolyze the lactone or control pH results in solutions with drifting pH and inconsistent concentration.

Chemical Equilibrium & Strategy

To prepare a stable disodium salt solution, one must introduce sufficient base (NaOH) to:

- Open the lactone ring (irreversible in base).
- Deprotonate both carboxylic acid groups (

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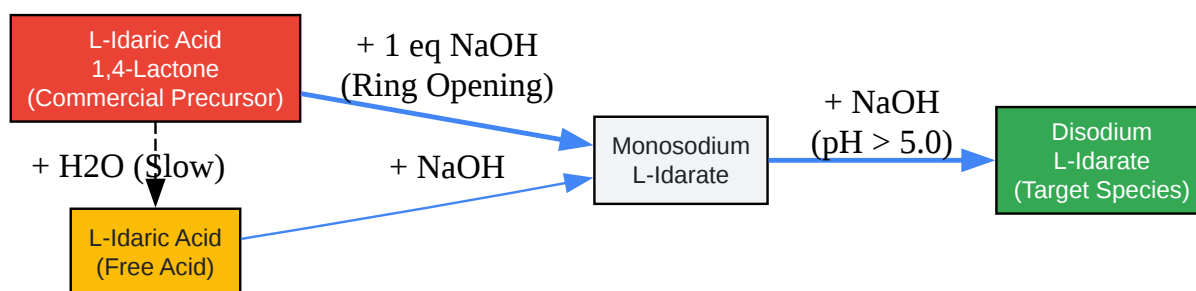
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Target pH: A final pH of 8.0 – 8.5 is recommended to ensure >99.9% formation of the disodium species (

) while maintaining physiological compatibility.

Mechanism Diagram

The following diagram illustrates the conversion pathway from the commercial precursor (often the lactone or acid) to the stable salt.



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Caption: Reaction pathway for the generation of Disodium L-Idarate. Blue arrows indicate the titration workflow.

Materials & Equipment

Reagents

Reagent	Grade	CAS	Notes
L-Idaric Acid (or 1,4-Lactone)	High Purity (>95%)	80876-58-0 (Acid) / 80876-59-1 (Lactone)	Highly hygroscopic.[1] [2] Store at -20°C under inert gas.
Sodium Hydroxide (NaOH)	1.0 N Standardized Sol.	1310-73-2	Use Carbonate-free solution to prevent buffering.[1]
Water	Ultrapure (Type I)	7732-18-5	Resistivity 18.2 MΩ[1]·cm at 25°C.

Equipment

- Analytical Balance: Readability 0.01 mg (e.g., Mettler Toledo XPR).
- pH Meter: Calibrated (3-point: pH 4.01, 7.00, 10.01).
- Magnetic Stirrer: With temperature control.[1][3]
- Syringe Filter: 0.22 µm PES (Polyethersulfone) for sterilization.

Experimental Protocol

This protocol describes the preparation of a 100 mL stock solution of 50 mM **L-Idaric Acid Disodium Salt**.

Calculation

- Molecular Weight (Free Acid,): 210.14 g/mol [2]
- Target Concentration: 50 mM (0.05 mol/L)
- Mass Required:
- Note: If starting with the lactone (

, MW 192.12 g/mol), adjust mass accordingly (

g).

Step-by-Step Procedure

Step 1: Preparation of Base Matrix

- Dispense 80 mL of Ultrapure Water into a clean glass beaker.
- Place on a magnetic stirrer and insert a calibrated pH electrode.
- Critical: Monitor temperature; maintain at 20–25°C.[\[1\]](#)

Step 2: Dissolution & Hydrolysis

- Weigh 1.0507 g of L-Idaric Acid (or equivalent Lactone) accurately.
- Add the solid to the water under moderate stirring.
 - Observation: The pH will drop rapidly (typically pH < 3.0).
- Titration (Neutralization):
 - Slowly add 1.0 N NaOH dropwise.[\[1\]](#)
 - Monitor the pH continuously.
 - Inflection Point 1: Around pH 3.5–4.0 (Monosodium salt).[\[1\]](#)
 - Inflection Point 2: Continue adding NaOH until pH stabilizes between 8.0 and 8.5.
- Lactone Note: If using the lactone, the pH may drift downward after initial adjustment as the ring opens. Maintain pH 8.5 for 30 minutes to ensure complete hydrolysis.

Step 3: Final Adjustment

- Once pH is stable at 8.0–8.5 for >10 minutes, transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker and electrode with Ultrapure Water, adding rinses to the flask.

- Dilute to volume (QS) with Ultrapure Water.
- Invert 10 times to mix.

Step 4: Filtration & Sterilization^[4]

- Draw the solution into a sterile syringe.
- Pass through a 0.22 µm PES filter into a sterile, endotoxin-free storage container.
 - Why PES? Low protein binding and high chemical compatibility with alkaline salt solutions.

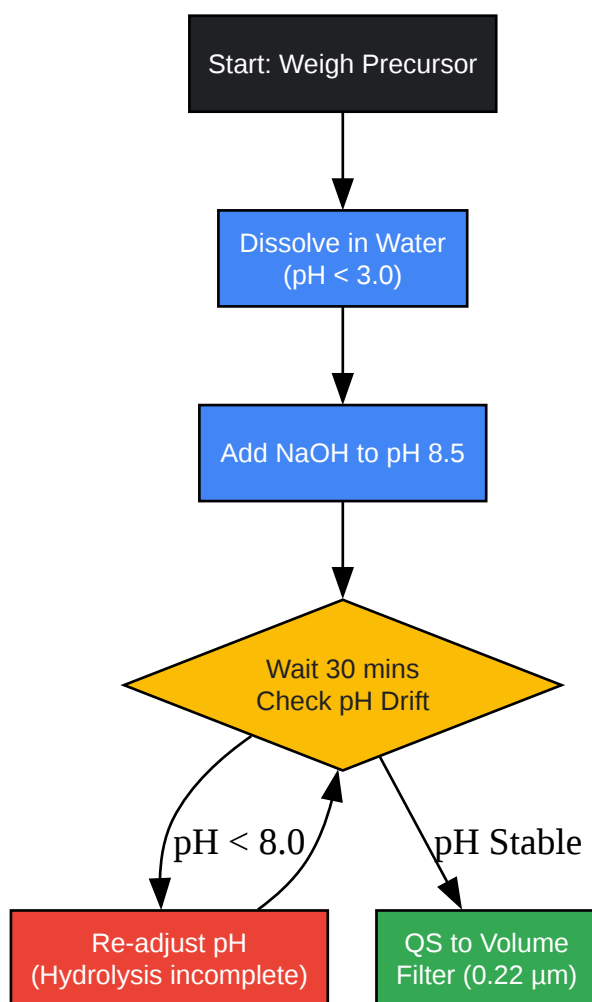
Quality Control & Validation

Every batch must be validated to ensure the salt form is correct and the concentration is accurate.

Parameter	Acceptance Criteria	Method
Appearance	Clear, colorless, particulate-free	Visual Inspection
pH	8.0 ± 0.2	Potentiometric
Conductivity	Consistent with theoretical ionic strength	Conductivity Meter
Stability	No precipitation after 24h at 4°C	Visual / Turbidity

Workflow Logic Diagram

The following flowchart ensures self-validation during the preparation process.



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Caption: Decision tree for ensuring complete lactone hydrolysis and stable salt formation.

Storage & Stability

- Temperature: Store liquid aliquots at -20°C for long-term stability (up to 6 months). Short-term (1 week) at 4°C.
- Container: Polypropylene (PP) or glass vials. Avoid polystyrene if long-term storage is planned due to potential leaching at higher pH.[1]
- Freeze-Thaw: Limit to 1 cycle. Aliquot immediately after preparation.
- Precipitation: If precipitate forms upon thawing, sonicate at 37°C. If it does not redissolve, the salt may have reverted or degraded; discard.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 122269, Idaric acid. Retrieved from [\[Link\]](#)

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Sources

- 1. Page 04827 (Chemical) [\[advtechind.com\]](#)
- 2. L-IDARIC ACID | 80876-58-0 [\[chemicalbook.com\]](#)
- 3. EP3088377A1 - Process for the preparation of an aldaric acid or a salt thereof - Google Patents [\[patents.google.com\]](#)
- 4. [crick.ac.uk](#) [\[crick.ac.uk\]](#)
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